

1,1'-Dimethylferrocene CAS number and molecular weight

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Compound of Interest

Compound Name: 1,1'-Dimethylferrocene

Cat. No.: B075490

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Core Identification and Physical Properties

The fundamental properties of **1,1'-Dimethylferrocene** are summarized below. This data is essential for substance registration, safety data sheet (SDS) creation, and experimental design. The compound is also known as Bis(methylcyclopentadienyl)iron.[1][2]

Property	Value
CAS Number	1291-47-0[1][2][3]
Molecular Formula	C ₁₂ H ₁₄ Fe[1][4]
Molecular Weight	214.08 g/mol [1][2][5]
EC Number	215-067-3[2]
Appearance	Yellow to dark red crystalline powder[4]
Melting Point	38 - 42 °C[4]

As this guide focuses on the fundamental chemical identifiers of **1,1'-Dimethylferrocene**, detailed experimental protocols for its synthesis or use are beyond the current scope. Similarly, signaling pathways or complex workflows, which would necessitate visualization, are not applicable to the presentation of these core properties.

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